

(2S,4S)-Sacubitril: A Technical Guide to its Core Pharmacology

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Compound of Interest

Compound Name: (2S,4S)-Sacubitril

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **(2S,4S)-Sacubitril**, a critical component of the angiotensin receptor-neprilysin inhibitor (ARNI) class of drugs. This document details its chemical identity, mechanism of action, pharmacokinetic profile, and the experimental methodologies used to characterize its effects.

Chemical Identity

Parameter	Value
IUPAC Name	4-(((2S,4S)-1-([1,1'-Biphenyl]-4-yl)-5-ethoxy-4-methyl-5-oxopentan-2-yl)amino)-4-oxobutanoic acid[1][2][3]
CAS Number	149709-63-7[1][2][3][4]
Molecular Formula	C ₂₄ H ₂₉ NO ₅
Molecular Weight	411.5 g/mol

Mechanism of Action: A Dual Regulatory Pathway

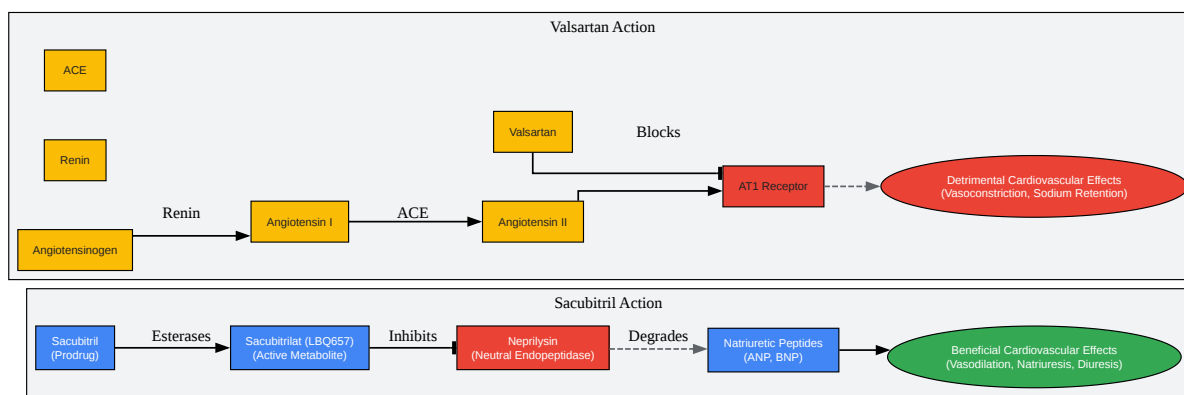
Sacubitril is a prodrug that is rapidly converted in vivo to its active metabolite, sacubitrilat (LBQ657), by esterases.[5][6][7][8] Sacubitrilat is a potent inhibitor of neprilysin, a neutral endopeptidase responsible for the degradation of several endogenous vasoactive peptides,

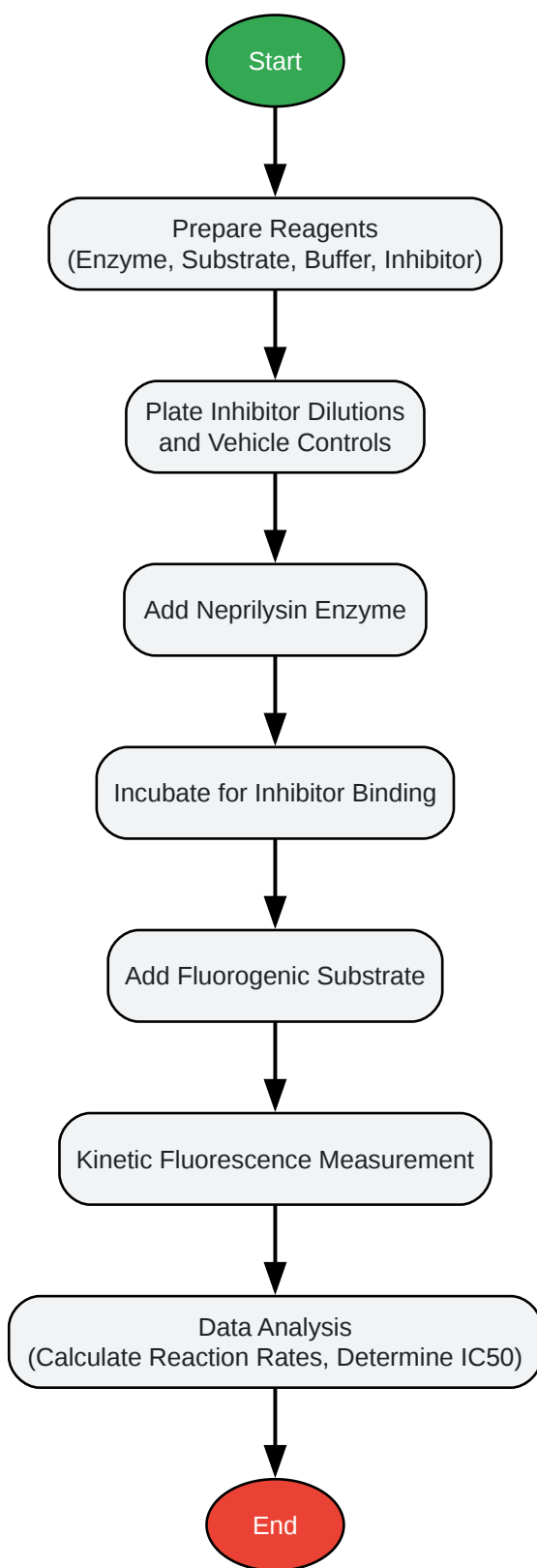
most notably the natriuretic peptides (NPs), including atrial natriuretic peptide (ANP) and brain natriuretic peptide (BNP).^{[5][6][7][9]}

By inhibiting neprilysin, sacubitrilat increases the circulating levels of these beneficial peptides.^{[7][9]} This augmentation of the natriuretic peptide system leads to a cascade of favorable cardiovascular and renal effects, including vasodilation, natriuresis (sodium excretion), and diuresis (water excretion).^{[7][9]} These actions collectively reduce blood volume and cardiac workload, thereby alleviating the symptoms of heart failure.

However, neprilysin also degrades other substances, including angiotensin II.^[6] Therefore, neprilysin inhibition alone would lead to an undesirable increase in angiotensin II levels. To counteract this, Sacubitril is co-formulated with an angiotensin receptor blocker (ARB), typically valsartan. This combination, known as an ARNI, simultaneously blocks the renin-angiotensin-aldosterone system (RAAS) and enhances the natriuretic peptide system, providing a synergistic therapeutic effect in patients with heart failure.^{[10][11][12][13]}

Signaling Pathway of Sacubitril/Valsartan





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